

2,3-Hexanediol: A Versatile and Sustainable Solvent for Modern Organic Synthesis

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Compound of Interest

Compound Name: 2,3-Hexanediol

Cat. No.: B1196527

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Application Note & Protocols for Researchers, Scientists, and Drug Development Professionals

In the continuous pursuit of greener and more efficient chemical processes, the selection of solvent plays a pivotal role. **2,3-Hexanediol**, a vicinal diol, is emerging as a promising bio-based solvent with the potential to replace conventional, more hazardous organic solvents in a variety of organic reactions. Its favorable physical properties, low toxicity, and high solubility for a range of reagents make it an attractive medium for catalysis and synthesis. This document provides a comprehensive overview of the potential applications of **2,3-hexanediol** as a solvent, complete with detailed experimental protocols adapted from studies on structurally similar diol solvents.

Properties of 2,3-Hexanediol

2,3-Hexanediol (CAS: 617-30-1) is a colorless, viscous liquid with a molecular weight of 118.17 g/mol .^[1]^[2]^[3] Its high boiling point (approximately 205 °C) allows for a wide range of reaction temperatures and facilitates the removal of more volatile impurities.^[2] The presence of two hydroxyl groups contributes to its ability to dissolve both polar and non-polar compounds, a desirable characteristic for a reaction solvent.

Table 1: Physical and Chemical Properties of **2,3-Hexanediol**

Property	Value	Reference
CAS Number	617-30-1	[1] [2] [3]
Molecular Formula	C6H14O2	[1] [2] [3]
Molecular Weight	118.17 g/mol	[1] [2] [3]
Boiling Point	~205 °C (478.15 K)	[2]
Melting Point	60 °C	[1]
Density	0.990 g/cm ³	[1]
Water Solubility	High	[1]

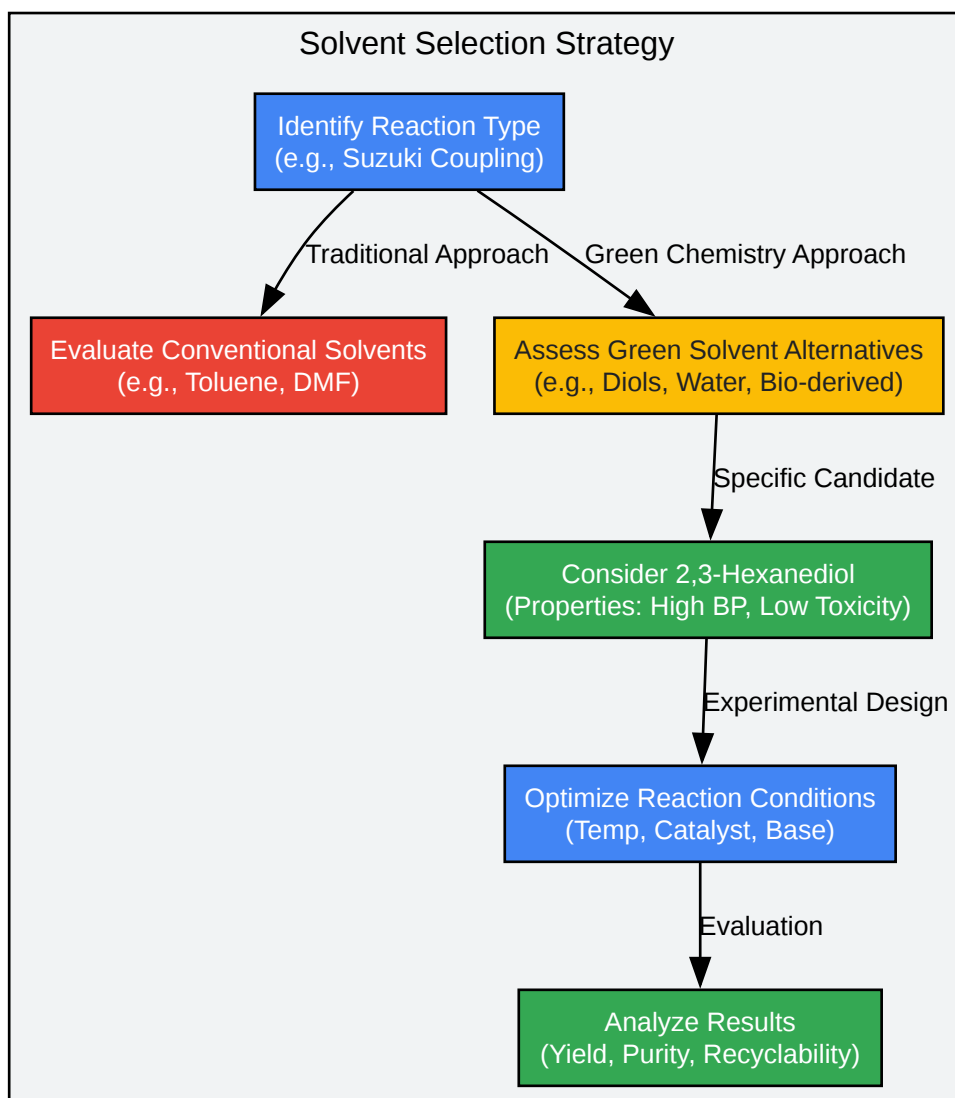
Advantages of 2,3-Hexanediol as a Green Solvent

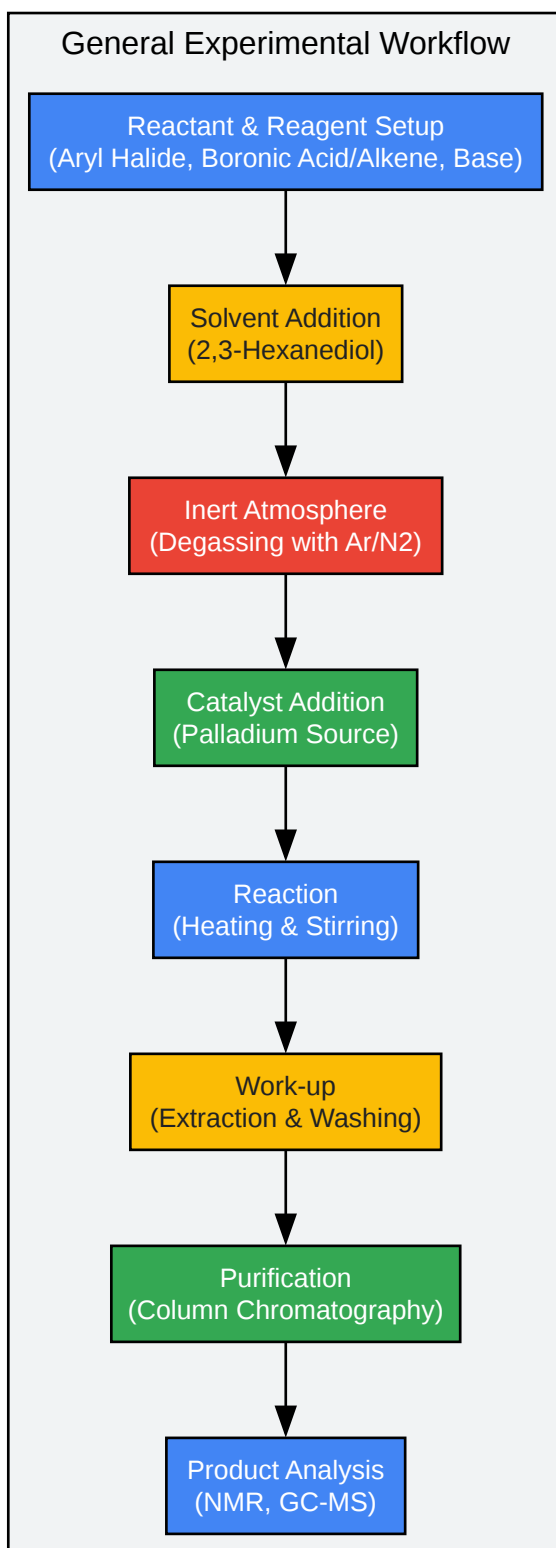
The use of **2,3-hexanediol** aligns with the principles of green chemistry.[\[4\]](#) As a diol, it can often be derived from renewable feedstocks. Its low volatility reduces solvent loss and workplace exposure. Furthermore, its ability to dissolve a wide range of reactants and catalysts can lead to enhanced reaction rates and simplified work-up procedures. The high boiling point also makes it suitable for microwave-assisted synthesis, which can significantly reduce reaction times.

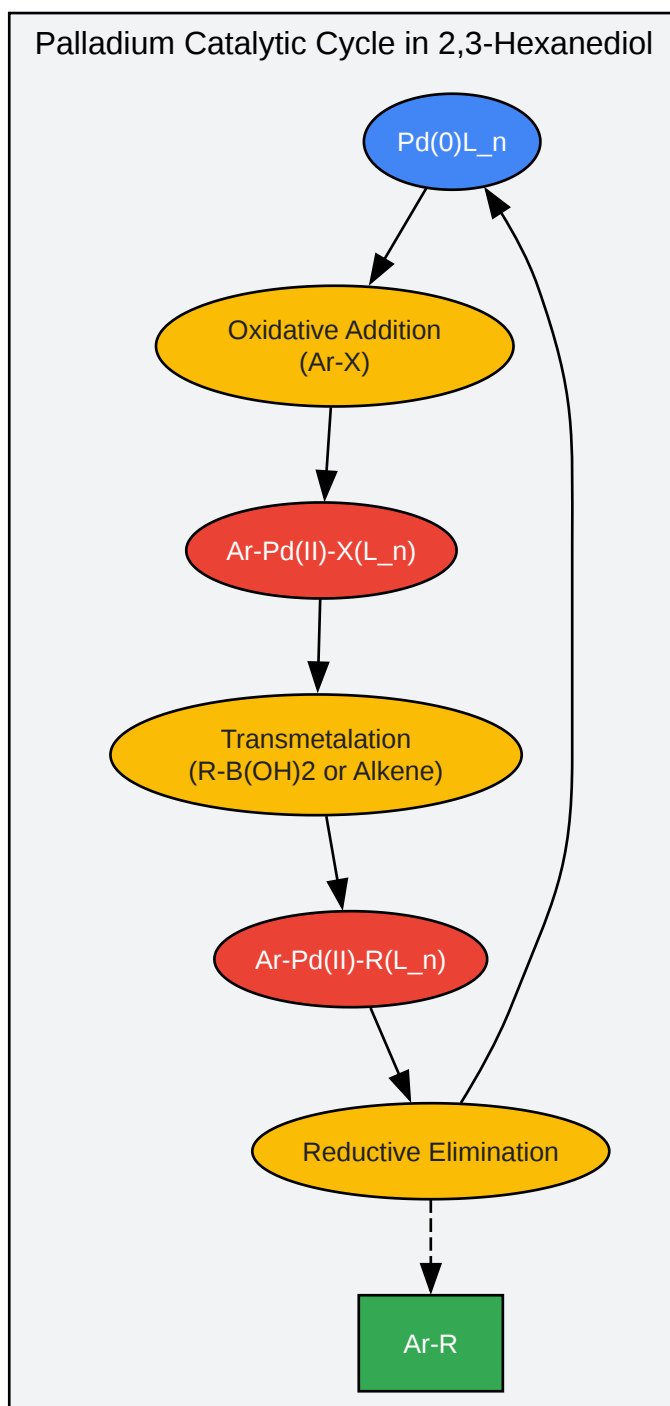
Application in Palladium-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Heck reactions, are fundamental tools in the synthesis of pharmaceuticals and complex organic molecules. The choice of solvent in these reactions is critical for catalyst stability and reactivity. While traditional solvents like DMF and toluene are effective, they pose significant environmental and health risks. Diols like glycerol and ethylene glycol have been successfully employed as greener alternatives, suggesting the high potential of **2,3-hexanediol** in this domain.[\[5\]](#)[\[6\]](#)

Logical Workflow for Solvent Selection in Green Chemistry







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